

Perylen-1-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Perylen-1-amine

Cat. No.: B1611252

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 35337-21-4

This in-depth technical guide provides a thorough overview of **Perylen-1-amine**, a key building block in the development of advanced materials and potential therapeutic agents. This document details its fundamental properties, synthesis, and notable applications, offering valuable insights for professionals in research and development.

Core Properties of Perylen-1-amine

Perylen-1-amine is a polycyclic aromatic hydrocarbon derivative characterized by a perylene core functionalized with a primary amine group at the 1-position. This substitution significantly influences the molecule's electronic and photophysical properties, making it a compound of great interest in various scientific fields.

Physicochemical Properties

While specific experimental data for **Perylen-1-amine** is not extensively documented in publicly available literature, the following table summarizes its known and predicted properties.

Property	Value	Source
CAS Number	35337-21-4	[1]
Molecular Formula	C ₂₀ H ₁₃ N	
Molecular Weight	267.32 g/mol	
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	The amine functionality generally enhances solubility in various solvents compared to the parent perylene.[2]	

The introduction of the amine group, a known electron-donating moiety, into the perylene structure has a profound impact. It can engage in photoinduced electron transfer (PET) processes, which is a fundamental principle behind its use in chemosensors.[2] Furthermore, the amine group serves as a reactive site for further chemical modifications, allowing for the synthesis of more complex and tailored molecules for specific applications.[2]

Synthesis and Reactivity

The synthesis of perylene derivatives can be approached through various strategies. One notable method for the synthesis of a closely related derivative, N,N-dimethyl**perylene-1-amine**, involves the anionic cyclodehydrogenation of a substituted 1,1'-binaphthyl derivative.[3]

Experimental Protocol: Synthesis of N,N-Dimethylperylene-1-amine (Illustrative)

This protocol describes the synthesis of a derivative and provides a potential pathway for the synthesis of other 1-substituted perylenes.

Reaction: Anionic cyclodehydrogenation of a 2-substituted-1,1'-binaphthalene.[3]

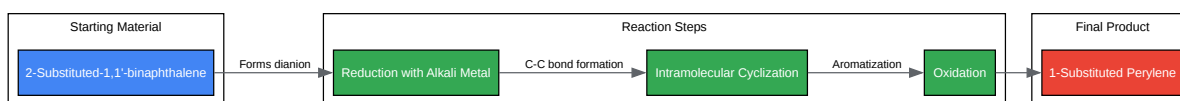
Materials:

- 2-substituted-1,1'-binaphthalene (e.g., with a $-N(CH_3)_2$ group)
- Reducing agent (e.g., an alkali metal)
- Anhydrous solvent (e.g., THF)
- Oxidizing agent (e.g., O_2)

Procedure:

- The 2-substituted-1,1'-binaphthalene is dissolved in an anhydrous solvent under an inert atmosphere.
- The reducing agent is added to initiate the formation of the binaphthyl dianion.
- The reaction mixture is stirred, allowing for the cyclization to occur.
- The reaction is quenched and worked up. Exposure of the reaction mixture to an oxidant like O_2 can improve the yield of the final product.[3]

Logical Workflow for Anionic Cyclodehydrogenation:



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Anionic Cyclodehydrogenation Workflow

Applications in Research and Development

The unique photophysical and electronic properties of perylene compounds, including **Perylen-1-amine**, make them valuable in several areas of research and development.

Organic Electronics

Perylene derivatives are characterized by a rigid, planar aromatic system that facilitates strong π - π stacking interactions.[2] This property is crucial for efficient charge transport, making them promising candidates for use in organic electronics such as organic field-effect transistors (OFETs) and organic solar cells.[2] The amine functionality can be further modified to fine-tune the electronic properties of the material.

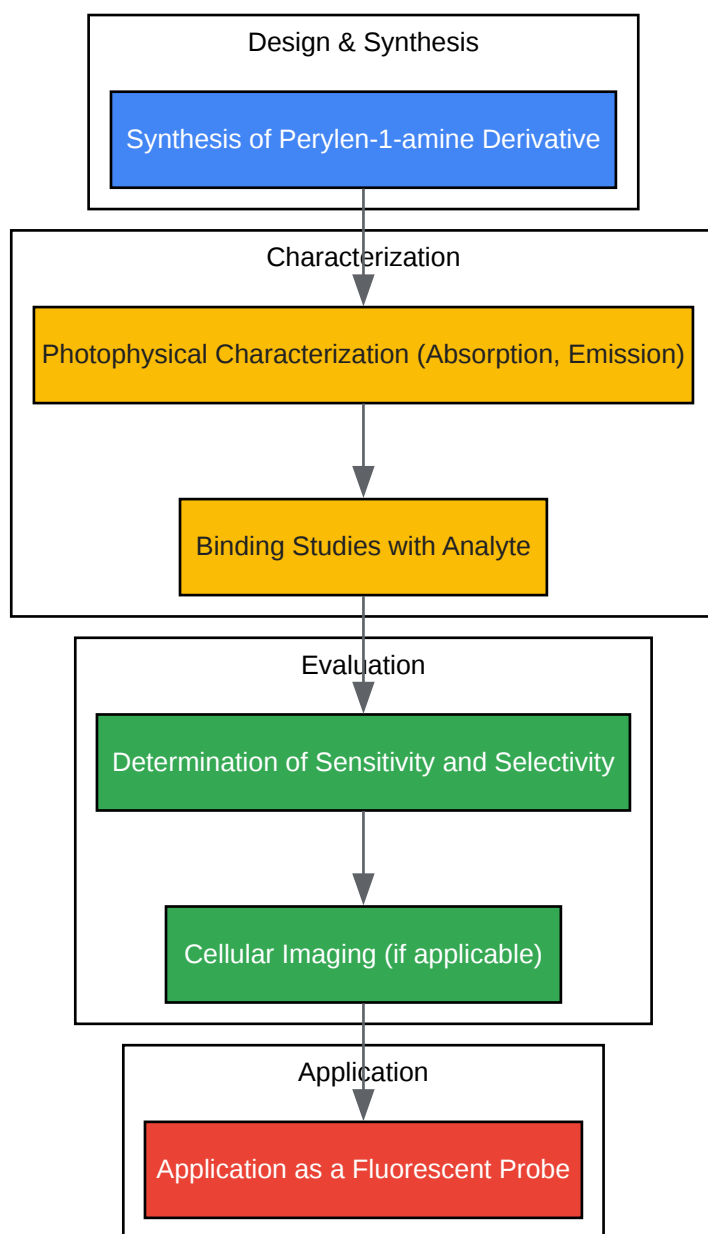
Fluorescent Probes and Sensors

The inherent fluorescence of the perylene core, combined with the modulating effect of the amine group, makes **Perylen-1-amine** and its derivatives suitable for the development of fluorescent probes and chemosensors. For instance, the protonation of the amine moiety can alter the photoinduced electron transfer process, leading to a measurable change in fluorescence, which can be utilized for pH sensing.[2]

Drug Development and Biological Imaging

While direct applications of **Perylen-1-amine** in drug development are not yet established, the broader class of perylenequinones has been investigated for its biological activities.[4] The fluorescent nature of the perylene core also suggests potential applications in biological imaging and as labels for biomolecules. The development of water-soluble perylene derivatives is an active area of research to enhance their utility in biological systems.[5]

Experimental Workflow for Developing Perylene-Based Fluorescent Probes:



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Fluorescent Probe Development Workflow

In conclusion, **Perylen-1-amine** is a versatile molecule with significant potential in materials science and medicinal chemistry. Further research into its specific properties and the development of novel synthetic routes will undoubtedly expand its applications in the future.

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